

Cefixime Impurity B: Chemical Structure, Properties, and Control Strategies

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Cefixime Impurity B (Mixture of Diastereomers)*

CAS No.: *1335475-19-8*

Cat. No.: *B601311*

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Executive Summary

In the development and quality control of Cefixime, a third-generation cephalosporin, the management of impurities is critical for maintaining therapeutic efficacy and safety. Cefixime Impurity B (as defined by the European Pharmacopoeia) represents a complex degradation product arising from the instability of the cephem nucleus. Unlike simple geometric isomers (such as the E-isomer), Impurity B involves a fundamental rearrangement of the pharmacophore into a furothiazine system.

This guide provides a definitive technical analysis of Cefixime Impurity B, detailing its chemical identity, formation mechanism via decarboxylative rearrangement, and validated analytical protocols for its quantification.

Part 1: Chemical Identity and Structure

Confusion often exists regarding the nomenclature of Cefixime impurities due to differing regulatory monographs. It is vital to distinguish Impurity B (EP definition) from the E-isomer (Impurity D).

Official Designation: Cefixime Impurity B (European Pharmacopoeia) Common Name: Cefixime Furothiazine Impurity CAS Number: 1335475-19-8 (Mixture of diastereomers)[1]

Physicochemical Profile[1][2][3][4][5][6][7]

Property	Specification
IUPAC Name	2-[[[(Z)-1-(2-Aminothiazol-4-yl)-2-[[[(2R,5RS)-5-methyl-7-oxo-1,2,5,7-tetrahydro-4H-furo[3,4-d][1,3]thiazin-2-yl]methyl]amino]-2-oxoethylidene]amino]oxy]acetic acid
Molecular Formula	C ₁₅ H ₁₇ N ₅ O ₆ S ₂
Molecular Weight	427.46 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; slightly soluble in water (pH dependent)
Stereochemistry	Mixture of diastereomers at the C5 position of the furothiazine ring

Structural Significance

The transition from Cefixime (C₁₆) to Impurity B (C₁₅) involves the loss of one carbon atom, specifically through decarboxylation of the C4 carboxyl group on the cephem ring. This is accompanied by a ring contraction/expansion sequence that converts the 6-membered dihydrothiazine ring (fused to a 4-membered

-lactam) into a bicyclic furo[3,4-d][1,3]thiazin-7-one system. This rearrangement destroys the antibiotic

-lactam ring, rendering the impurity pharmacologically inactive but chemically significant as a stability marker.

Part 2: Formation Mechanism and Degradation Pathways

The formation of Impurity B is a non-oxidative degradation pathway driven by thermal stress and pH conditions. It competes with the formation of the E-isomer (Impurity D) and the opening hydrolytic products (Impurity A).

Mechanism of Action

- **Decarboxylation:** Under thermal stress or acidic conditions, the C4 carboxylic acid of the cephem nucleus is susceptible to decarboxylation.
- **Ring Rearrangement:** The loss of CO₂ destabilizes the cephem bicyclic system. The vinyl group at C3 participates in an intramolecular cyclization with the remnants of the -lactam ring, forming the stable -lactone (furo) ring fused to the thiazine.
- **Stereochemical Scrambling:** The rearrangement creates a new chiral center at the bridgehead methyl group, resulting in a mixture of diastereomers (R/S).

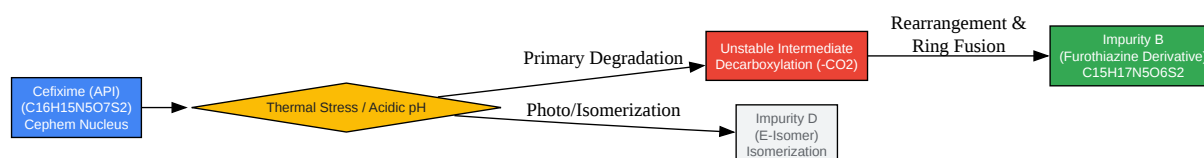


Figure 1: Divergent Degradation Pathways of Cefixime leading to Impurity B and D

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Part 3: Analytical Characterization & Control[5]

Quantifying Impurity B requires high-resolution separation techniques due to its polarity similarity to other degradation products and the presence of diastereomers which may appear as split or broad peaks.

Validated HPLC Protocol (EP/USP Aligned)

The following protocol utilizes Ion-Pair Chromatography to ensure resolution of the polar carboxylate moieties.

System Suitability:

- Resolution (R_s): > 1.5 between Cefixime and Impurity B.
- Tailing Factor: < 1.5 for the Impurity B peak.

Parameter	Condition	Rationale
Column	C18 (ODS), 250 mm x 4.6 mm, 5 μ m	Provides sufficient hydrophobic selectivity for separating the furothiazine ring from the cephem parent.
Mobile Phase A	Tetrabutylammonium Hydroxide (TBAH) buffer (pH 6.5)	Ion-pairing agent improves peak shape and retention of the acidic functionalities.
Mobile Phase B	Acetonitrile (ACN)	Organic modifier to elute the less polar furothiazine derivative.
Elution Mode	Isocratic or Gradient	Isocratic (75:25 Buffer:ACN) is common, but gradient is preferred for complex impurity profiles.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Detection	UV at 254 nm	The aminothiazole oxime side chain (common to parent and impurity) absorbs strongly here.
Column Temp	40°C	Elevated temperature reduces backpressure and improves mass transfer for sharper peaks.

Analytical Workflow Diagram

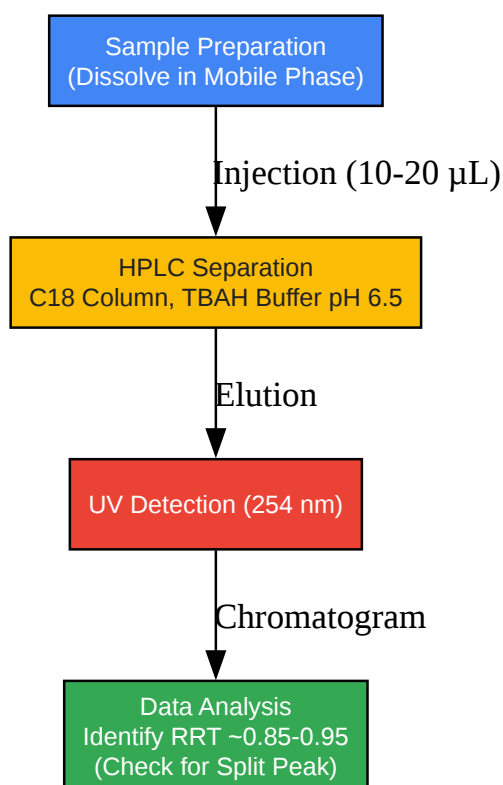


Figure 2: Standardized Analytical Workflow for Cefixime Impurity B Quantification

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Identification in Chromatograms[5][10]

- **Relative Retention Time (RRT):** Impurity B typically elutes before Cefixime (RRT < 1.0) due to the loss of the polar carboxylic acid group and the formation of the lactone, which alters its interaction with the ion-pairing reagent.
- **Peak Shape:** Due to the presence of diastereomers (R/S mixture at the methyl position), Impurity B may appear as a doublet or a single broad peak depending on the column efficiency.

Part 4: Regulatory & Control Strategy

Regulatory Limits (ICH Q3B / EP)

- **Reporting Threshold:** 0.05%

- Identification Threshold: 0.10%
- Qualification Threshold: 0.15% (or 1.0 mg/day intake, whichever is lower)

Mitigation Strategies

To minimize the formation of Impurity B during API synthesis and formulation:

- pH Control: Avoid prolonged exposure to acidic conditions (pH < 4.0) during crystallization and formulation, as protonation of the carboxylate facilitates decarboxylation.
- Temperature Management: Maintain processing temperatures below 40°C where possible. Lyophilization cycles should be optimized to prevent thermal stress.
- Buffer Selection: In liquid formulations, use citrate or phosphate buffers that maintain pH 6.0–7.0, stabilizing the cephem nucleus against rearrangement.

References

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Sources

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- To cite this document: BenchChem. [Cefixime Impurity B: Chemical Structure, Properties, and Control Strategies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b601311/docs#cefixime-impurity-b-chemical-structure-properties-and-control-strategies\]](https://www.benchchem.com/product/b601311/docs#cefixime-impurity-b-chemical-structure-properties-and-control-strategies)

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